

# What is nigrosin I and its chemical properties?

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## Compound of Interest

Compound Name: *nigrasin I*

Cat. No.: *B15115651*

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## A Comprehensive Technical Guide to Nigrosin

Nigrosin is a mixture of synthetic black phenazine-based dyes.[1] It is not a single chemical compound but rather a complex combination of related molecules. Nigrosin is broadly categorized into two main types based on its solubility: water-soluble (WS) and solvent-soluble (SS), which is often alcohol-soluble.[1][2] This guide provides an in-depth overview of the chemical properties, applications, and relevant experimental protocols for nigrosin, tailored for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

Nigrosin's properties vary depending on its specific formulation and whether it is the water-soluble or solvent-soluble form. It is generally characterized as a black powder or granules.[2][3]

## General Characteristics

Property	Description
Chemical Class	Azine Dye[2][3]
Appearance	Fine black powder or granules[2][3]
Stability	Stable under standard storage conditions, but extreme pH environments should be avoided.[3] It also exhibits excellent resistance to fading upon prolonged exposure to light.[2][3]

## Solubility and Spectral Properties

The solubility of nigrosin is its primary distinguishing characteristic between its different forms.

Form	CAS Number	Molecular Formula (Example Component )	Molecular Weight (Example Component )	Solubility	Absorption Maximum ( $\lambda_{\text{max}}$ )
Nigrosin (Alcohol Soluble)	11099-03-9[4]	C30H23N5[5]	453.5 g/mol [5]	Soluble in organic solvents like ethanol, benzene, and toluene; insoluble in water.[4]	567 nm[6]
Nigrosin (Water Soluble)	8005-03-6[7]	C22H14N6Na2O9S2[8]	616.49 g/mol [8]	Soluble in water; partially soluble in alcohols.[3][9]	570 - 580 nm (in 50% ethanol)[10]

## Applications in Research and Development

Nigrosin's primary applications in a research setting are as a biological stain and a colorant in various formulations.

- **Biological Staining:** Nigrosin is extensively used for negative staining of bacteria, fungi (like *Cryptococcus neoformans*), and other microorganisms.[1] This technique allows for the visualization of cellular morphology and capsules as colorless outlines against a dark background.[1] An advantage of this method is that it does not require prior heat or alcohol fixation, preserving the organism's natural shape.[1]
- **Viability Assays:** Water-soluble nigrosin is employed in cell viability tests.[1] The principle of this assay is that viable (living) cells with intact cell membranes exclude the dye, while non-

viable (dead) cells take it up and appear stained.[1] This is particularly useful in sperm vitality assessment, often in combination with eosin.[11][12]

- Other Applications: Beyond the laboratory, nigrosin is used in the manufacturing of inks, lacquers, varnishes, and for dyeing textiles, leather, and plastics.[1][2][13]

## Experimental Protocols

A key application of nigrosin in biological research is in the Eosin-Nigrosin staining technique for assessing sperm vitality.

### Eosin-Nigrosin Staining for Sperm Vitality

This one-step staining technique is used to differentiate between viable and non-viable sperm, especially when initial motility is low.[11][12] Nigrosin provides a dark background, enhancing the contrast for easier visualization of the sperm.[11] Eosin stains the non-viable sperm pink, while viable sperm remain unstained (white).[11]

Procedure:

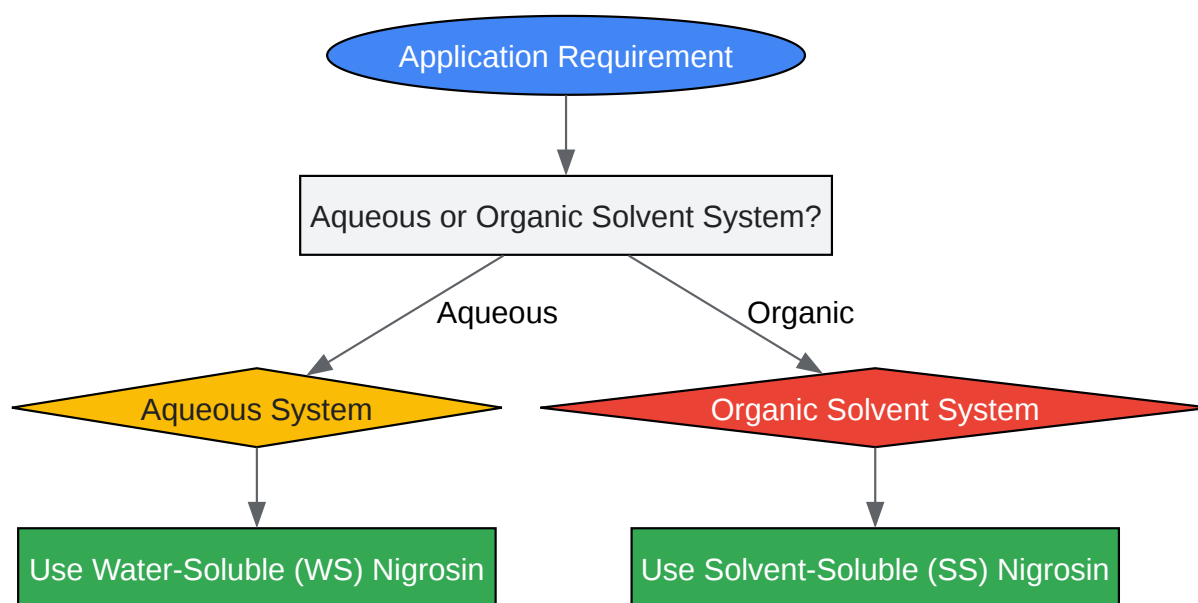
- Pre-label a microscope slide.
- Mix a fresh semen sample thoroughly.
- Aliquot 30-50 µL of the sample into a small tube.
- Add 2-3 drops of Eosin-Nigrosin stain solution to the sample, mix gently, and incubate for 30 seconds.
- Place one drop of the mixture onto the labeled slide and prepare a smear.
- Allow the smear to air dry completely.
- Mount the slide with a coverslip using a compatible mounting medium.
- Examine the slide under a microscope at 40x or 100x objective.[11]

Results:

- Viable sperm: Appear white or have colorless heads.[11]
- Non-viable sperm: Appear with red or dark pink heads.[11]
- Background: Should be dark, provided by the nigrosin.[11]

## Visualized Workflows

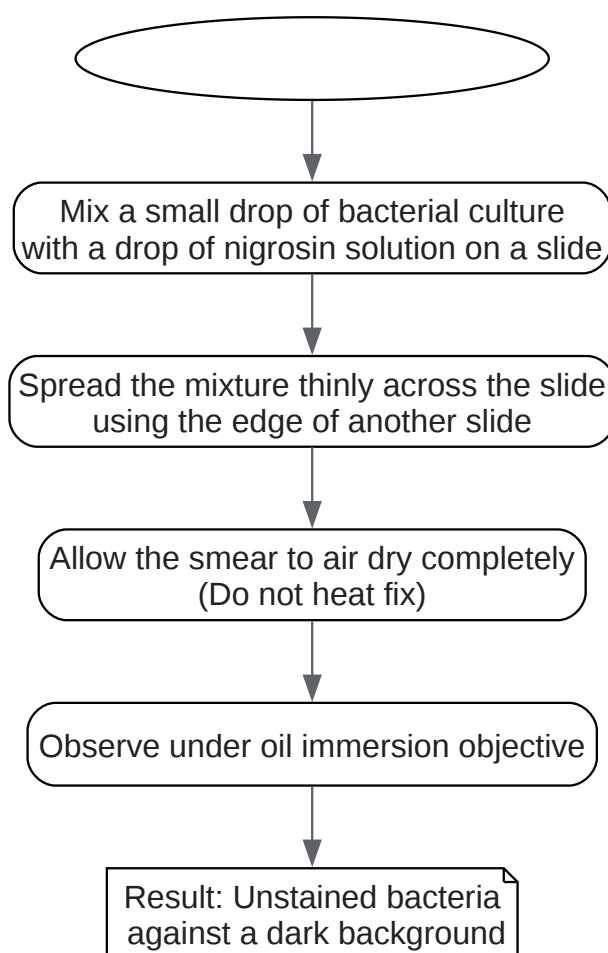
### Logical Flow of Nigrosin Type Selection



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Caption: Decision workflow for selecting the appropriate type of nigrosin based on solvent system.

## Experimental Workflow for Negative Staining of Bacteria



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Caption: Step-by-step workflow for negative staining of bacteria using nigrosin.

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## References

- 1. Nigrosin - Wikipedia [en.wikipedia.org]
- 2. chemiis.com [chemiis.com]
- 3. chemiis.com [chemiis.com]

- 4. chembk.com [chembk.com]
- 5. Nigrosin (alcohol soluble) | C<sub>30</sub>H<sub>23</sub>N<sub>5</sub> | CID 225708 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Absorption [Nigrosin] | AAT Bioquest [aatbio.com]
- 7. Powder | Sigma-Aldrich [sigmaaldrich.cn]
- 8. accustandard.com [accustandard.com]
- 9. Nigrosin water soluble | Fisher Scientific [fishersci.ca]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. ethosbiosciences.com [ethosbiosciences.com]
- 12. researchgate.net [researchgate.net]
- 13. chemimpex.com [chemimpex.com]
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